

Molecular Structure and Core Physicochemical Properties

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Compound Focus: Dimethomorph

CAS No.: 110488-70-5

Cat. No.: S567675

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Dimethomorph (CAS 110488-70-5) is a systemic morpholine fungicide belonging to the cinnamic acid derivative class, primarily used against peronosporomycetes plant pathogens such as downy mildew and *Phytophthora* species [1] [2] [3]. Its molecular structure exhibits geometrical isomerism (E/Z), with commercial products typically being a mixture and only the Z-isomer possessing significant fungicidal activity [3].

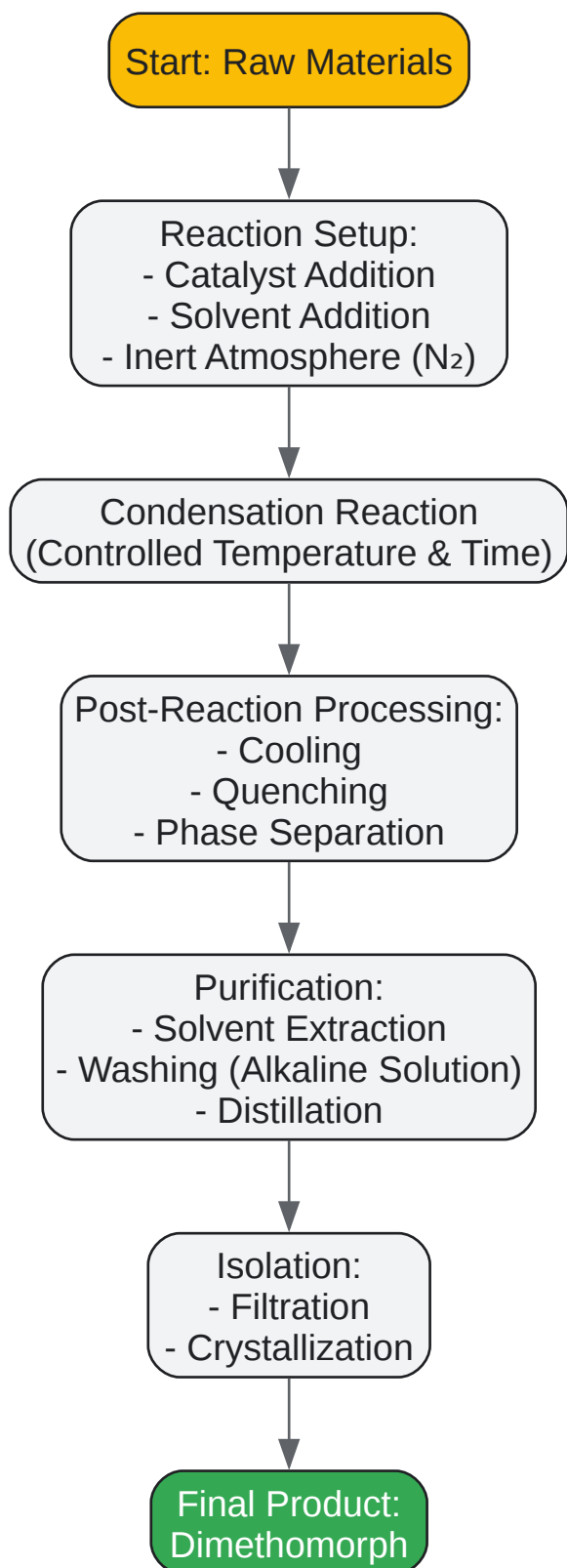
The table below summarizes its fundamental molecular identity and key physicochemical parameters:

Property	Value / Description
IUPAC Name	(EZ)-4-[3-(4-chlorophenyl)-3-(3,4-dimethoxyphenyl)acryloyl]morpholine [3]
Chemical Formula	C ₂₁ H ₂₂ ClNO ₄ [2] [3] [4]
Molecular Mass	387.86 g/mol [3] [4]
CAS RN	110488-70-5 [1] [3] [4]
Melting Point	125.2 - 137.2 °C [2] [3]
Purity (Analytical Std.)	≥98% [4]
Water Solubility (20 °C, pH 7)	28.95 mg L ⁻¹ [3]
Octanol-Water Partition Coefficient (Log P)	2.68 [3]

Property	Value / Description
Physical State	Colourless to grey crystalline powder [3]

Synthesis Pathways and Methodologies

The synthesis of **dimethomorph** involves a condensation reaction, and several catalytic methods have been patented to improve yield and purity. The following diagram illustrates a generalized experimental workflow for its production, integrating common steps from these protocols.



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*Generalized experimental workflow for **dimethomorph** synthesis.*

Detailed Catalytic Methods

Different catalytic systems offer varying advantages in synthesis efficiency:

- **Lewis Base Catalysis:** One-pot synthesis using a Lewis base catalyst involves reacting 3,4-dimethoxyphenylacetonitrile and 4-chlorobenzaldehyde in a solvent like toluene. The reaction mixture is heated under reflux for dehydration, followed by cooling, alkaline washing, solvent recovery, and crystallization to obtain the product [5].
- **Copper-Vanadium Compound Catalyst:** Using 4-chloro-3,4-dimethoxybenzophenone and N-acetylmorpholine as raw materials with a copper-vanadium compound catalyst reportedly achieves high synthesis yields exceeding 93% [6].
- **Alkaline Catalyst with Supplemental Washing:** Sodium tert-butoxide is used as a primary catalyst for the reaction between 3,4-dimethoxy-4-chloro-benzophenone and acetylmorpholine. A key refinement involves adding a step to wash the reactants with a sodium hydroxide solution. This compensates for the decomposition of sodium tert-butoxide upon contact with water, helping to maintain catalytic efficiency and improve the final conversion rate and purity of **dimethomorph** [7].

Environmental Fate and Ecotoxicology

Understanding the behavior and impact of **dimethomorph** in the environment is critical for its risk assessment.

Aspect	Property / Value
Aqueous Photolysis	Primary degradation pathway in surface waters; half-life from days to months depending on season, water depth, and chemistry (e.g., DOC, nitrate levels) [8].
Main Photodegradation Pathways	Reactions with OH radicals (favored in low-DOC waters) and triplet states of chromophoric dissolved organic matter (³ CDOM*) [8].
Key Photoproducts	N-formylmorpholine, 4-chloroacetophenone, and 4-chlorobenzoic acid (transformation may decrease acute toxicity) [8].

Aspect	Property / Value
Soil & Water Persistence	Moderately persistent in soil and water systems [3].
Mobility	Moderately mobile (GUS: Transition state) [3].
Ecotoxicity	Moderate acute and chronic toxicity to fish, Daphnia, bees, and earthworms [3].
Human Health	Low mammalian oral toxicity but classified as a suspected endocrine disruptor [3].

Analytical and Experimental Protocols

Analytical Standard and Instrumentation

Dimethomorph is available as a **PESTANAL** analytical standard [1]. It is suitable for analysis using **HPLC** (particularly with UV detection) and **gas chromatography (GC)** [1]. Liquid chromatography with tandem mass spectrometry (LC-MS/MS) is also widely used for residue analysis in complex matrices like plants and soil [4].

Protocol for Determination in Dried Hops

The following is a general method based on the application noted for the analytical standard [1]:

- **Sample Preparation:** The dried hop sample is likely ground to a homogeneous consistency.
- **Solvent Extraction:** The analytes are extracted from the sample using a suitable organic solvent.
- **Cleanup and Concentration:** The extract undergoes cleanup procedures (e.g., solid-phase extraction) to remove interfering co-extractives and may be concentrated.
- **Instrumental Analysis:** The processed extract is analyzed using **Liquid Chromatography with Ultraviolet detection (LC-UV)**.
- **Quantification:** **Dimethomorph** is quantified by comparing the peak area or height to a calibration curve generated from the analytical standard.

Biodegradation Study Protocol

A study on microbial degradation provides a methodology for examining **dimethomorph** breakdown in water and soil [4]:

- **Immobilization of Bacteria:** *Bacillus cereus* WL08 is immobilized onto a support matrix of bamboo charcoal and sodium alginate.
- **Exposure:** The immobilized bacteria are introduced into polluted water and soil samples containing **dimethomorph**.
- **Incubation & Sampling:** The systems are incubated under controlled conditions, with samples taken at predetermined time intervals.
- **Analysis & Monitoring:** The residual concentration of **dimethomorph** in the samples is monitored over time to determine the rate of degradation.

References

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